Technical Support Center: Quantification of Methylpropylnitrosamine (MPN)

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Compound of Interest

Compound Name:	*Methylpropylnitrosamine*
CAS No.:	*924-46-9*
Cat. No.:	*B057435*

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Welcome to the Technical Support Center. As Senior Application Scientists, we understand the intricacies and challenges researchers and drug development professionals face in the precise quantification of nitrosamine impurities. This guide is designed to provide you with in-depth technical support, troubleshooting advice, and practical protocols for the analysis of **Methylpropylnitrosamine** (N-nitroso-N-methyl-N-propylamine, MPN).

Part 1: Frequently Asked Questions (FAQs)

Here we address some of the common initial questions regarding the analysis of **Methylpropylnitrosamine**.

Q1: What is **Methylpropylnitrosamine** (MPN) and why is its quantification critical?

A1: **Methylpropylnitrosamine** (MPN) is a chemical compound belonging to the nitrosamine class. Like many nitrosamines, it is classified as a probable human carcinogen. The presence of such impurities in pharmaceutical products, even at trace levels, is a significant safety concern.[1][2] Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent limits for

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nitrosamine impurities in drug substances and products to protect patient health.[3] Therefore, accurate and precise quantification of MPN is essential to ensure the safety, quality, and regulatory compliance of pharmaceutical products.

Q2: What are the primary analytical techniques for the quantification of MPN?

A2: The most widely accepted and utilized techniques for the quantification of MPN and other nitrosamines are hyphenated mass spectrometric methods, namely Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS).[1][2][4] These techniques offer the high sensitivity and selectivity required to detect and quantify the trace levels of nitrosamines typically found in complex pharmaceutical matrices. High-Resolution Mass Spectrometry (HRMS) is also increasingly used to eliminate false-positive results.

Q3: What are the acceptable intake (AI) limits for nitrosamine impurities in pharmaceuticals?

A3: The acceptable intake (AI) limits for nitrosamine impurities are established by regulatory agencies based on a lifetime cancer risk assessment. These limits are generally in the nanogram-per-day range. While a specific AI for MPN may not be individually listed, a general limit for nitrosamines without compound-specific data is often applied. For instance, the FDA has recommended an AI limit of 26.5 ng/day for several small-molecule nitrosamines. It is crucial to consult the latest guidance from relevant regulatory authorities for the most up-to-date limits.

Q4: What are the most significant challenges in the accurate quantification of MPN?

A4: The primary challenges in MPN quantification include:

- Achieving Low Detection and Quantification Limits: The regulatory limits for nitrosamines are extremely low, often in the parts-per-billion (ppb) range, requiring highly sensitive analytical instrumentation.[3]
- Matrix Effects: The complex nature of pharmaceutical formulations (containing active pharmaceutical ingredients (APIs) and various excipients) can lead to ion suppression or enhancement in the mass spectrometer, affecting the accuracy of quantification.

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- Sample Preparation: Inefficient extraction of MPN from the sample matrix can lead to low recovery and underestimation of the impurity level.
- Analyte Stability: Nitrosamines can be sensitive to light and high temperatures, potentially degrading during sample preparation and analysis.
- Artificial Formation: There is a risk of in situ or artificial formation of nitrosamines during the analytical workflow if precursor amines and nitrosating agents are present, leading to false-positive results.[5][6]

Part 2: Troubleshooting Guides

This section provides a structured approach to troubleshooting common issues encountered during the quantification of MPN.

Sample Preparation

Issue 1: Low or Inconsistent Recovery of MPN

Possible Causes:

- Inefficient Extraction: The chosen solvent may not be optimal for extracting MPN from the specific sample matrix.
- Analyte Adsorption: MPN may adsorb to glassware, plasticware, or the sample matrix itself.
- Analyte Degradation: Exposure to light or high temperatures during extraction can lead to the degradation of MPN.

Troubleshooting Steps:

- Optimize Extraction Solvent:
  - Evaluate a range of solvents with varying polarities (e.g., dichloromethane, acetonitrile, ethyl acetate).
  - Consider using a solvent mixture to improve extraction efficiency.

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- Evaluate Extraction Technique:
  - Compare different extraction techniques such as liquid-liquid extraction (LLE), solid-phase extraction (SPE), or QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe). SPE can be particularly effective for concentrating the analyte and cleaning up the sample.[5]
- Minimize Adsorption:
  - Use silanized glassware to reduce adsorption.
  - Thoroughly vortex or sonicate the sample to ensure complete dissolution and release of MPN from the matrix.
- Protect from Degradation:
  - Use amber vials or protect samples from light during all stages of the experiment.
  - Avoid excessive heat during any evaporation or concentration steps.

Issue 2: Suspected Artificial Formation of MPN

Possible Causes:

- Presence of Precursors: The sample may contain precursor amines (methylpropylamine) and nitrosating agents (e.g., residual nitrites).
- Analytical Conditions: Acidic conditions and elevated temperatures during sample preparation or analysis can promote nitrosation.[7]

Troubleshooting Steps:

- Use of Scavengers:
  - Incorporate a nitrosating agent scavenger, such as ascorbic acid or α-tocopherol, into the sample preparation workflow to inhibit the formation of nitrosamines.[8]
- Control pH:

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- Adjust the pH of the sample to neutral or slightly basic conditions to minimize the potential for acid-catalyzed nitrosation.

- Avoid High Temperatures:
  - Perform extraction and sample handling at reduced temperatures where possible.
- Isotopically Labeled Precursor Study:
  - If feasible, spike a blank matrix with an isotopically labeled precursor of MPN and analyze to definitively determine if artificial formation is occurring under your analytical conditions.

Issue 3: Significant Matrix Effects Observed

Possible Causes:

- Co-eluting Matrix Components: Excipients or the API itself may co-elute with MPN and interfere with its ionization in the mass spectrometer source.
- Insufficient Sample Cleanup: The sample preparation method may not be effectively removing interfering matrix components.

Troubleshooting Steps:

- Improve Sample Cleanup:
  - Optimize the SPE method by testing different sorbents and elution solvents.
  - Consider a more rigorous extraction method like QuEChERS, which is designed for complex matrices.
- Use a Stable Isotope-Labeled Internal Standard (SIL-IS):
  - The most effective way to compensate for matrix effects is to use a SIL-IS for MPN (e.g., d-labeled MPN). The SIL-IS will co-elute with the analyte and experience the same ionization effects, allowing for accurate correction.
- Dilute the Sample:

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- If sensitivity allows, diluting the sample extract can reduce the concentration of interfering matrix components.

- Modify Chromatographic Conditions:
  - Adjust the chromatographic method to improve the separation of MPN from interfering peaks (see Section 2.2).

Chromatographic Separation

Issue 1: Poor Peak Shape for MPN (Tailing or Fronting)

Possible Causes:

- Column Overload: Injecting too high a concentration of the analyte.
- Secondary Interactions: Interaction of the analyte with active sites on the column.
- Inappropriate Mobile Phase: The pH or composition of the mobile phase is not optimal.

Troubleshooting Steps:

- Reduce Injection Volume/Concentration:
  - Inject a lower concentration of the standard or a diluted sample to check for column overload.
- Optimize Mobile Phase:
  - For LC, adjust the pH of the aqueous mobile phase. Small changes can significantly impact peak shape.
  - For GC, ensure the liner is clean and appropriate for the analysis.
- Evaluate Different Column Chemistries:
  - For LC, try a column with a different stationary phase (e.g., phenyl-hexyl instead of C18) to alter selectivity.[9]

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- For GC, a mid-polar column is often a good starting point for nitrosamines.

Issue 2: Co-elution of MPN with Interfering Peaks

Possible Causes:

- Insufficient Chromatographic Resolution: The current method does not adequately separate MPN from other nitrosamines or matrix components.
- Isomeric Interferences: Other nitrosamine isomers may have similar retention times.

Troubleshooting Steps:

- Modify Gradient/Temperature Program:
  - For LC, adjust the gradient slope to improve separation. A shallower gradient around the elution time of MPN can increase resolution.
  - For GC, optimize the temperature ramp rate.
- Change Column:
  - As with poor peak shape, a different column chemistry can provide the necessary selectivity to resolve co-eluting peaks.[9]
- Adjust Mobile/Carrier Gas Flow Rate:
  - Lowering the flow rate can sometimes improve resolution, though it will increase the run time.

Issue 3: Shifting Retention Times

Possible Causes:

- Column Degradation: The column performance has deteriorated over time.
- Inconsistent Mobile Phase Preparation: Variations in the composition of the mobile phase.

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- System Leaks: A leak in the LC or GC system can cause pressure fluctuations and retention time shifts.

Troubleshooting Steps:

- Equilibrate the Column Properly:
  - Ensure the column is adequately equilibrated with the initial mobile phase conditions before each injection.
- Check System for Leaks:
  - Perform a system pressure test to identify and fix any leaks.
- Prepare Fresh Mobile Phase:
  - Prepare fresh mobile phase daily to ensure consistency.
- Use a Guard Column:
  - A guard column can help protect the analytical column from contaminants and extend its lifetime.

Mass Spectrometric Detection

Issue 1: Low Signal Intensity or Poor Sensitivity for MPN

Possible Causes:

- Suboptimal Ionization: The chosen ionization source or its parameters are not ideal for MPN.
- Incorrect MRM Transitions: The selected precursor and product ions are not the most abundant or specific.
- Ion Source Contamination: A dirty ion source can significantly reduce signal intensity.

Troubleshooting Steps:

- Optimize Ionization Source Parameters:

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- Systematically optimize parameters such as gas flows, temperatures, and voltages for the specific ionization source (e.g., APCI or ESI for LC-MS, EI for GC-MS).

- Verify and Optimize MRM Transitions:
  - Infuse a standard solution of MPN to identify the most abundant precursor ion.
  - Perform a product ion scan to determine the most abundant and specific product ions. Optimize the collision energy for each transition.
- Clean the Ion Source:
  - Follow the manufacturer's instructions to clean the ion source and other relevant components of the mass spectrometer.

Issue 2: Inconsistent Quantifier/Qualifier Ion Ratios

Possible Causes:

- Co-eluting Interference: An interfering compound may be contributing to one of the ion transitions.
- Low Signal Intensity: At very low concentrations, the ion ratios can be more variable.
- Unstable MS Conditions: Fluctuations in the mass spectrometer's performance.

Troubleshooting Steps:

- Improve Chromatographic Separation:
  - Further optimize the chromatography to separate MPN from any potential interferences.
- Select More Specific Transitions:
  - If possible, choose MRM transitions that are less prone to interference.
- Ensure Sufficient Signal:

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- If the signal is too low, consider concentrating the sample or using a more sensitive instrument.

- Perform System Suitability Checks:
  - Regularly inject a standard solution to monitor the stability of the ion ratios and the overall system performance.

Issue 3: Suspected False-Positive Result for MPN

Possible Causes:

- Artificial Formation: As discussed in Section 2.1, MPN may be forming during the analysis.
- Isobaric Interference: A compound with the same nominal mass as MPN is present and producing a similar fragmentation pattern.
- Contamination: Contamination from solvents, glassware, or the laboratory environment.

Troubleshooting Steps:

- Investigate Artificial Formation:
  - Re-analyze the sample with a scavenger added to the sample preparation. A significant decrease in the MPN signal would suggest artificial formation.
- Use High-Resolution Mass Spectrometry (HRMS):
  - HRMS can differentiate between compounds with the same nominal mass but different elemental compositions, helping to confirm the identity of the peak.
- Analyze Blanks:
  - Analyze a method blank (all reagents and materials without the sample) to check for contamination.
- Confirm with a Second Analytical Method:

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- If possible, confirm the result using an orthogonal analytical technique (e.g., GC-MS/MS if the initial result was from LC-MS/MS).

Part 3: Experimental Protocols & Method Development

The following are starting point protocols for the analysis of MPN. These should be optimized and validated for your specific application and matrix.

Protocol 1: Generic Sample Preparation for MPN in a Solid Dosage Form (LLE)

- Accurately weigh a portion of powdered tablets equivalent to a single dose into a centrifuge tube.
- Add a known volume of a suitable solvent (e.g., 5 mL of dichloromethane or a mixture of methanol and water).
- Spike with an appropriate internal standard (ideally, an isotopically labeled MPN).
- Vortex for 2 minutes and sonicate for 15 minutes to ensure complete dissolution.
- Centrifuge at 4000 rpm for 10 minutes.
- Carefully transfer the supernatant to a clean tube.
- If necessary, evaporate the solvent under a gentle stream of nitrogen and reconstitute in a mobile phase compatible solvent.
- Filter the final extract through a 0.22 µm filter before injection.

Protocol 2: Starting LC-MS/MS Method Parameters for MPN

- Column: A C18 column (e.g., 100 x 2.1 mm, 1.8 µm) is a good starting point. A phenyl-hexyl column can be considered for alternative selectivity.[9]

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- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Methanol
- Gradient: Start at 10% B, ramp to 90% B over 8 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL
- Ionization Source: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI). APCI is often preferred for smaller, less polar nitrosamines.[10][11]
- MS Mode: Multiple Reaction Monitoring (MRM)
- Proposed MRM Transitions for MPN (MW: 102.14 g/mol):
  - Precursor Ion $[M+H]^+$: m/z 103.1
  - Quantifier Product Ion: To be determined by infusing an MPN standard. A common fragmentation for nitrosamines is the loss of the nitroso group (NO), which would correspond to a fragment of m/z 73.1.
  - Qualifier Product Ion: To be determined by infusing an MPN standard.

Protocol 3: Starting GC-MS/MS Method Parameters for MPN

- Column: A mid-polar column such as a 5% phenyl-methylpolysiloxane (e.g., 30 m x 0.25 mm, 0.25 µm).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Inlet Temperature: 250 °C

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- Injection Mode: Splitless
- Oven Program: Start at 40 °C, hold for 2 minutes, ramp to 240 °C at 15 °C/min, hold for 5 minutes.
- Ionization Source: Electron Ionization (EI) at 70 eV.
- MS Mode: Multiple Reaction Monitoring (MRM)
- Proposed MRM Transitions for MPN (MW: 102.14 g/mol):
  - Precursor Ion (Molecular Ion): m/z 102
  - Quantifier/Qualifier Product Ions: To be determined from the fragmentation pattern of an MPN standard. Common fragments would likely involve the loss of alkyl groups and the nitroso group.

Method Validation Guidance

Any analytical method used for the quantification of MPN in a regulated environment must be validated according to ICH Q2(R1) guidelines. The validation should demonstrate:

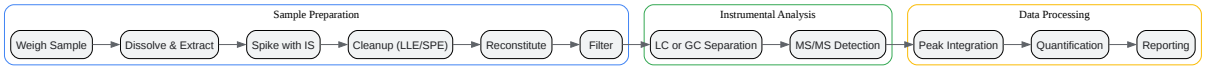
- Specificity: The ability to unequivocally assess the analyte in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The closeness of agreement among a series of measurements from multiple samplings of the same homogeneous sample. This includes repeatability and intermediate precision.

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- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Part 4: Visualizations

Experimental Workflow for MPN Quantification

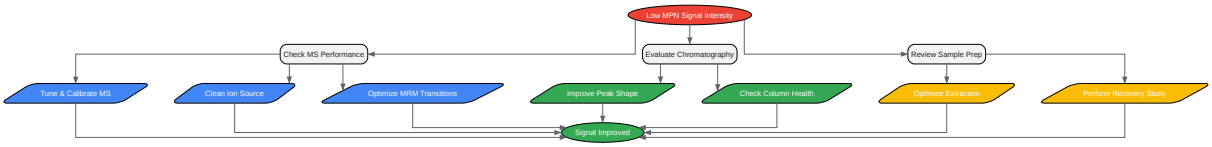


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Caption: A generalized experimental workflow for the quantification of **Methylpropylnitrosamine** (MPN).

Troubleshooting Logic for Low MPN Signal Intensity

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